

# N-Bromoacetylazetidine: A Comprehensive Safety and Handling Guide for Researchers

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## Compound of Interest

Compound Name: *N*-Bromoacetylazetidine

Cat. No.: B1341619

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An In-depth Technical Whitepaper for Laboratory, Research, and Drug Development Professionals

**N-Bromoacetylazetidine** is a reactive chemical intermediate of interest in pharmaceutical and chemical synthesis. Its handling requires a thorough understanding of its hazardous properties to ensure the safety of laboratory personnel. This technical guide provides a consolidated overview of the safety data, handling protocols, and emergency procedures for **N-Bromoacetylazetidine**, compiled from available Safety Data Sheets (SDS) and general best practices for corrosive and lachrymatory agents.

## Core Safety and Hazard Information

**N-Bromoacetylazetidine** is classified as a hazardous substance, primarily due to its corrosive nature. It can cause severe skin burns, serious eye damage, and respiratory irritation.<sup>[1]</sup> It is also identified as a lachrymator, a substance that causes tearing.<sup>[1]</sup>

## Hazard Identification and Classification

Hazard Class	GHS Code	Description
Skin Corrosion/Irritation	H314	Causes severe skin burns and eye damage.[1]
Serious Eye Damage/Irritation	H318	Causes serious eye damage.[1]
Specific Target Organ Toxicity (Single Exposure)	H335	May cause respiratory irritation.[1][2][3][4]

Signal Word: Danger[1]

Hazard Pictograms:

- GHS05: Corrosion[1]
- GHS07: Exclamation Mark[1]

## Physical and Chemical Properties

Quantitative experimental data for the physical and chemical properties of **N-Bromoacetylazetidine** is limited. The following table includes available data, with some values being predicted.

Property	Value	Source
CAS Number	885267-00-5	[1][5]
Molecular Formula	C5H8BrNO	[1][3]
Molecular Weight	178.03 g/mol	[3]
Boiling Point	257.9 ± 23.0 °C (Predicted)	[5]
Density	1.672 ± 0.06 g/cm <sup>3</sup> (Predicted)	[5]
Appearance	Not specified (likely solid)	
Solubility	No data available	

## Toxicological Data

Specific quantitative toxicological data such as LD50 or LC50 values for **N-Bromoacetylazetidine** are not readily available in the searched literature. The primary toxicological concerns are based on its corrosive and irritant properties.

Effect	Description
Acute Toxicity	Not classified as acutely toxic, but is destructive to tissues. <a href="#">[1]</a>
Skin Corrosion/Irritation	Causes severe skin burns. <a href="#">[1]</a>
Serious Eye Damage/Irritation	Causes serious eye damage. <a href="#">[1]</a>
Respiratory Irritation	May cause respiratory irritation; material is destructive to the mucous membranes and upper respiratory tract. <a href="#">[1]</a>
Symptoms of Inhalation Exposure	Cough, shortness of breath, headache, nausea. <a href="#">[1]</a>
Germ Cell Mutagenicity	Not classified. <a href="#">[1]</a>
Reproductive Toxicity	Not classified. <a href="#">[1]</a>

## Experimental Protocols and Safe Handling

Given the hazardous nature of **N-Bromoacetylazetidine**, strict adherence to safety protocols is mandatory. The following procedures are based on best practices for handling corrosive and lachrymatory chemicals.

## Engineering Controls and Personal Protective Equipment (PPE)

- Ventilation: All work with **N-Bromoacetylazetidine** must be conducted in a properly functioning chemical fume hood.[\[6\]](#)
- Eye Protection: Chemical safety goggles and a face shield are required.[\[1\]](#)

- **Hand Protection:** Wear appropriate chemical-resistant gloves (e.g., disposable nitrile gloves for incidental contact).[1][6]
- **Skin and Body Protection:** A lab coat or other protective clothing should be worn. In case of a significant risk of splashing, chemical-resistant aprons and sleeves are recommended.[1][6]
- **Respiratory Protection:** If working outside of a fume hood (not recommended) or if ventilation is inadequate, a NIOSH-approved respirator with appropriate cartridges for organic vapors and acid gases should be used.[1]

## Handling and Storage

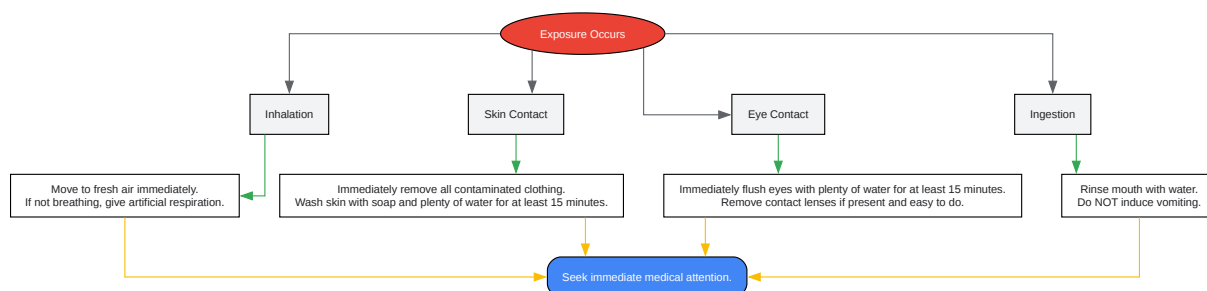
- **General Handling:** Avoid contact with skin, eyes, and clothing. Do not breathe dust, fumes, or vapors.[1] Wash hands thoroughly after handling.[1]
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated area.[1] The substance is noted to be moisture and light-sensitive, and should be stored under an inert gas (e.g., argon or nitrogen).[1][5]
- **Incompatible Materials:** Avoid contact with strong acids, strong bases, and strong oxidizing agents.[1]

## Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency involving **N-Bromoacetylazetidine**.

## Exposure Protocols

The following diagram outlines the initial steps to be taken in case of personal exposure.

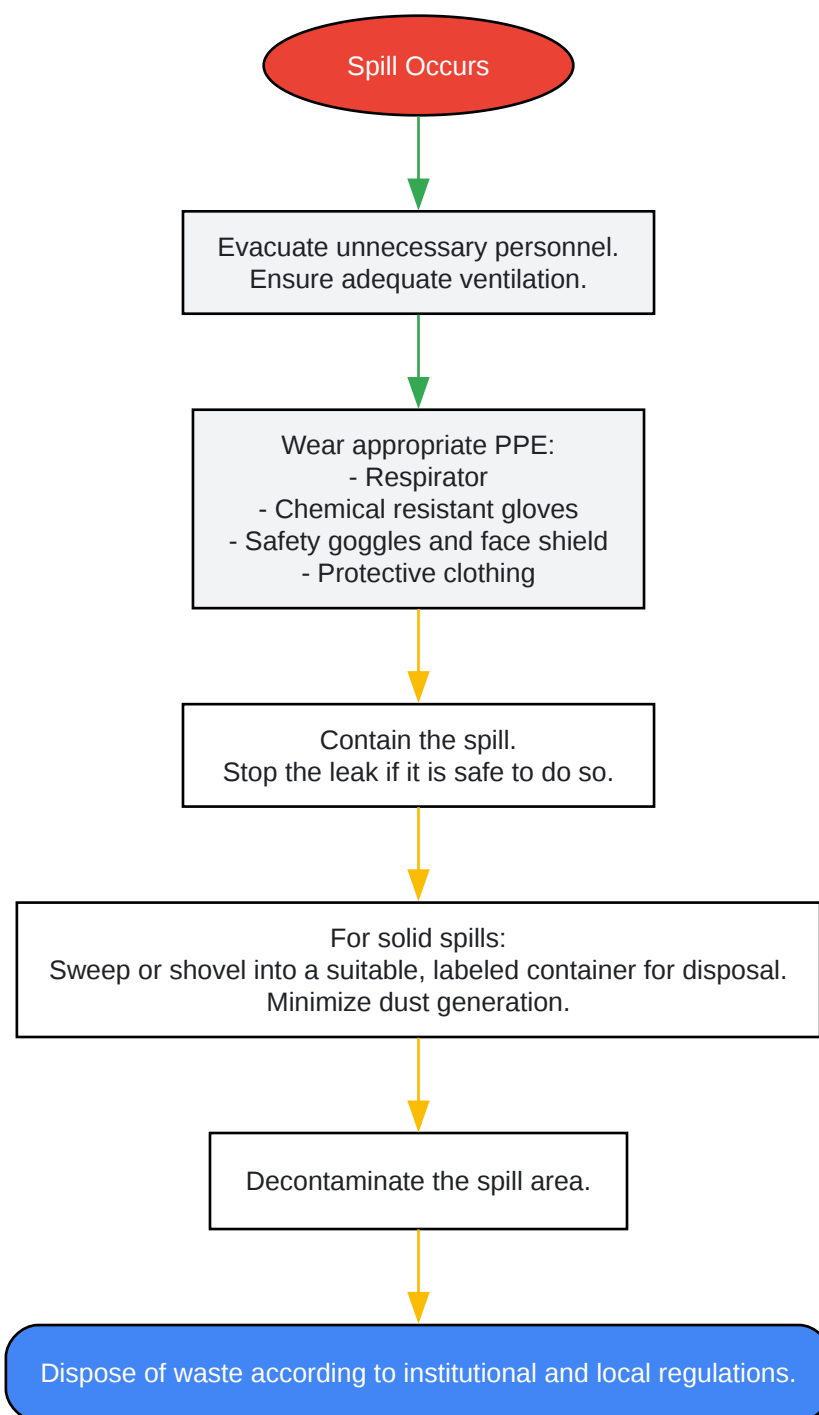


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Caption: First aid procedures for exposure to **N-Bromoacetylazetidine**.

## Spill Response Protocol

In the event of a spill, follow these procedures to ensure safety and proper cleanup.



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Caption: Workflow for responding to a spill of **N-Bromoacetylazetidine**.

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use alcohol-resistant foam, carbon dioxide, dry powder, or water spray.[1]
- Hazardous Combustion Products: Thermal decomposition can produce carbon oxides, nitrogen oxides, and hydrogen bromide.[1]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[1]

## Disposal Considerations

Dispose of **N-Bromoacetylazetidine** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. Contact a licensed professional waste disposal service to dispose of this material.

This document is intended as a guide and does not replace a thorough review of the official Safety Data Sheet (SDS) provided by the supplier and adherence to all institutional safety protocols.

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